

Application Notes and Protocols: C.I. Vat Violet 1 in Textile Printing

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Compound of Interest

Compound Name: C.I. Vat violet 1

Cat. No.: B1669113

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **C.I. Vat Violet 1** in textile printing, detailing its properties, application methodologies, and expected outcomes. The following protocols are intended to serve as a foundational guide for laboratory and research applications.

Introduction to C.I. Vat Violet 1

C.I. Vat Violet 1, also known as Vat Brilliant Violet 2R, is an anthraquinone-based vat dye prized for its brilliant blue-purple shade and excellent fastness properties on cellulosic fibers.^[1]^[2]^[3] Its application in textile printing is extensive, particularly for cotton, linen, silk, and viscose fabrics.^[1]^[2]^[4]^[5]^[6] The dye is insoluble in water and requires a chemical reduction process, known as "vatting," to convert it into a water-soluble "leuco" form that can be absorbed by the textile fibers.^[7] Subsequent oxidation regenerates the original insoluble pigment, trapping it within the fiber matrix and resulting in a durable and vibrant print.^[8]

Physicochemical and Technical Data

A summary of the key properties of **C.I. Vat Violet 1** is presented below.

Property	Value	Reference
C.I. Name	Vat Violet 1	[2][3]
C.I. Number	60010	[1][2]
CAS Number	1324-55-6	[1][2][3]
Molecular Formula	C ₃₄ H ₁₄ Cl ₂ O ₂	[1][2][3]
Molecular Weight	525.38 g/mol	[1][2][3]
Appearance	Blue-black or puce powder	[1][4]
Shade	Brilliant blue-purple	[1][2]
Solubility	Insoluble in water, alcohol, and acetone. Slightly soluble in chloroform, nitrobenzene, and toluene.	[1][2][4][8][9]
Leuco Body Color (Alkaline)	Blue	[1][2][4]

Fastness Properties of C.I. Vat Violet 1 on Cotton

The fastness properties of a dye indicate its resistance to various environmental factors. **C.I. Vat Violet 1** exhibits excellent fastness, making it suitable for high-quality textile products.

Fastness Test	ISO Standard Rating	AATCC Standard Rating	Reference
Light Fastness	5-6	6-7	[3]
Soaping (Fading)	4-5	-	[3]
Soaping (Staining)	4-5	-	[3]
Ironing	2	2	[3]
Chlorine Bleach	5	4-5	[3]
Oxygen Bleach	4-5	5	[3]
Mercerized	4	3	[3]

Experimental Protocols for Textile Printing

The following protocols describe a standard procedure for applying **C.I. Vat Violet 1** to cotton fabric using a screen-printing method. These protocols are based on the "all-in" or one-phase printing process, where all necessary chemicals for reduction are included in the printing paste.

Materials and Reagents

- **C.I. Vat Violet 1** dye powder
- Cotton fabric (pre-scoured and bleached)
- Thickener (e.g., starch-based or guar gum)
- Reducing Agent (e.g., Sodium Formaldehyde Sulfoxylate - Rongolite C)
- Alkali (e.g., Potassium Carbonate - K_2CO_3)
- Hygroscopic Agent/Wetting Agent (e.g., Glycerin)
- Oxidizing Agent (e.g., Sodium Perborate or Hydrogen Peroxide)
- Non-ionic soap
- Distilled water
- Laboratory balance, beakers, stirring rods, heating plate with magnetic stirrer
- Screen printing equipment (screen with desired design, squeegee)
- Steamer
- Washing and drying equipment

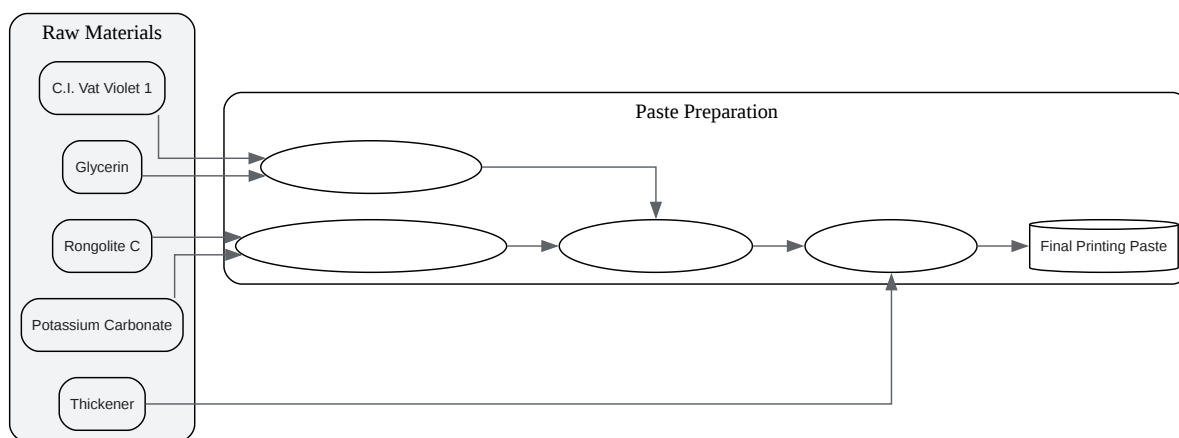
Preparation of the Printing Paste

A typical recipe for a vat printing paste is provided below. The exact amounts may need to be adjusted based on the desired color depth and fabric type.

Component	Quantity (g)	Purpose
C.I. Vat Violet 1	30	Colorant
Glycerin	30	Wetting and hygroscopic agent
Potassium Carbonate (K_2CO_3)	30	Alkali for reduction
Rongolite C	40	Reducing agent
Starch Thickener (8%)	870	Viscosity control
Total	1000	

Procedure:

- **Thickener Preparation:** Prepare an 8% starch thickener by pasting 80g of starch in a small amount of cold water, then adding it to 920mL of boiling water with constant stirring until a smooth, thick paste is formed. Allow it to cool.
- **Dye Dispersion:** In a separate beaker, create a smooth paste by mixing the **C.I. Vat Violet 1** powder with the glycerin.
- **Alkali and Reducing Agent:** In another beaker, dissolve the potassium carbonate in a small amount of warm water. In a separate container, dissolve the Rongolite C in a small amount of water.
- **Combining Components:** Add the dissolved potassium carbonate and Rongolite C solutions to the dye dispersion and mix thoroughly.
- **Final Paste:** Gradually add the dye mixture to the cooled thickener with constant stirring until a homogenous printing paste is obtained.



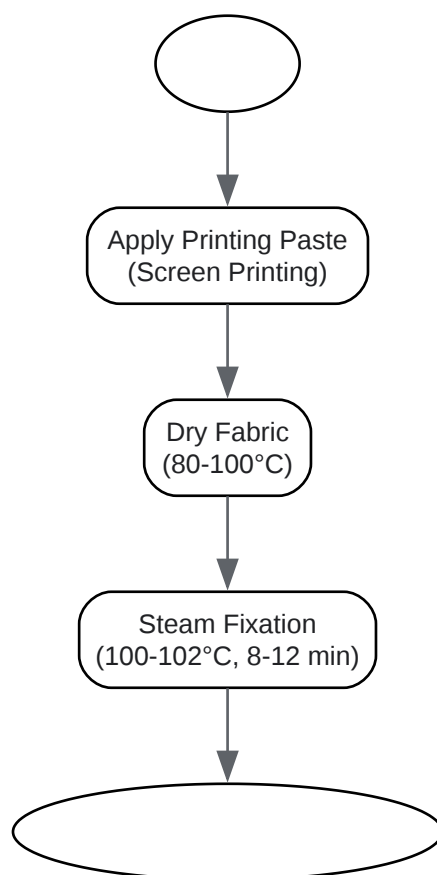
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Caption: Workflow for the preparation of **C.I. Vat Violet 1** printing paste.

Printing, Drying, and Fixation

Procedure:

- **Printing:** Place the pre-treated cotton fabric on a printing table. Position the screen with the desired design on the fabric and apply the printing paste. Use a squeegee to evenly spread the paste across the screen, ensuring the design is transferred to the fabric.
- **Drying:** Carefully remove the printed fabric and dry it thoroughly at a moderate temperature (e.g., 80-100°C). Avoid excessive heat which can damage the reducing agent.
- **Steaming (Fixation):** The crucial step for vat dye fixation is steaming. The printed and dried fabric should be steamed in an air-free environment at 100-102°C for 8-12 minutes. During steaming, the reducing agent is activated, converting the insoluble dye into its soluble leuco form, which then penetrates the fibers.



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Caption: The printing, drying, and fixation process for **C.I. Vat Violet 1**.

After-Treatment

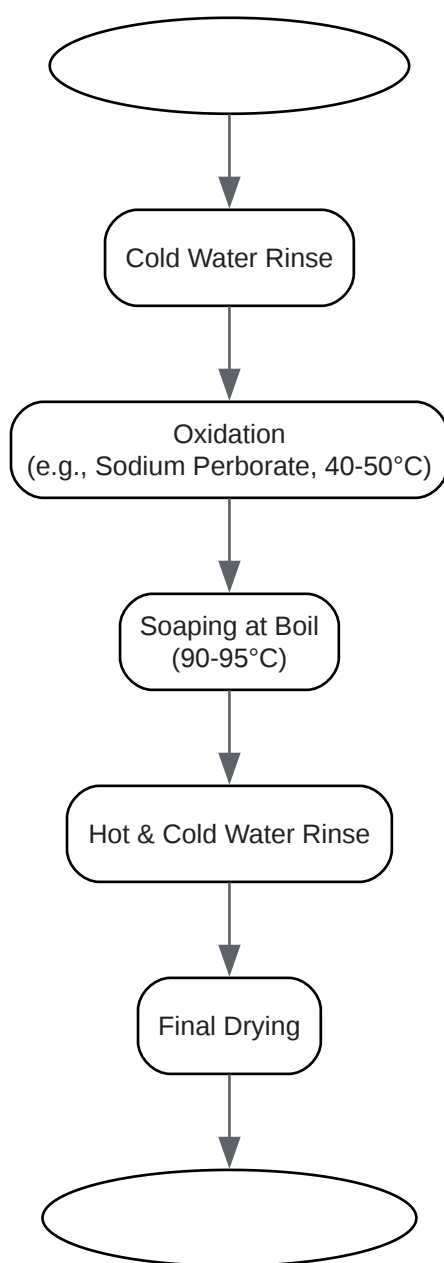
After steaming, the fabric undergoes a series of washing and oxidation steps to remove unfixed dye and chemicals and to develop the final color.

Procedure:

- Rinsing: Rinse the steamed fabric thoroughly in cold water to remove the thickener and excess chemicals.
- Oxidation: Treat the fabric in a bath containing an oxidizing agent to convert the soluble leuco dye back to its insoluble pigment form. A typical bath would contain 2-3 g/L of sodium perborate or hydrogen peroxide at 40-50°C for 5-10 minutes. For direct printing on cotton,

oxidation with sodium perborate or hydrogen peroxide is recommended to prevent the color from becoming dim.[10]

- Soaping: Wash the fabric in a solution containing 1-2 g/L of non-ionic soap at or near the boil (90-95°C) for 10-15 minutes. This step is crucial for achieving the final brilliant shade and improving fastness properties by removing any remaining unfixed dye.
- Final Rinsing and Drying: Rinse the fabric thoroughly with hot and then cold water. Finally, dry the printed fabric.



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Caption: After-treatment workflow for fabrics printed with **C.I. Vat Violet 1**.

Conclusion

C.I. Vat Violet 1 is a versatile and robust dye for textile printing, offering brilliant shades and high fastness on cellulosic fibers. The success of the printing process is highly dependent on the careful preparation of the printing paste, proper drying, and controlled steaming conditions for fixation. The after-treatment, particularly the oxidation and soaping steps, is critical for achieving the desired color brilliance and durability. The protocols provided herein offer a solid foundation for the application of **C.I. Vat Violet 1** in a research and development setting.

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